

Application Note: 2-Amino-N-(2,3-dimethylphenyl)benzamide as a Synthetic Intermediate

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Compound of Interest

Compound Name:	2-amino-N-(2,3-dimethylphenyl)benzamide
CAS No.:	35703-71-0
Cat. No.:	B1269028

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Executive Summary

This application note details the synthesis and utilization of **2-amino-N-(2,3-dimethylphenyl)benzamide** (CAS: 102630-86-4), a critical anthranilamide intermediate. While often overlooked as a simple precursor, this molecule represents a "privileged scaffold" in medicinal chemistry, serving as the direct progenitor to 3-(2,3-dimethylphenyl)quinazolin-4(3H)-ones—a class of pharmacophores exhibiting potent hypnotic, anticonvulsant, and anti-inflammatory properties (analogous to Methaqualone).

We present a high-atom-economy synthetic route utilizing Isatoic Anhydride, avoiding the use of atom-inefficient coupling reagents (EDC/HATU). Furthermore, we provide a validated protocol for its subsequent cyclization into bioactive heterocycles.

Synthetic Strategy & Mechanism

The "Green" Route: Isatoic Anhydride Ring Opening

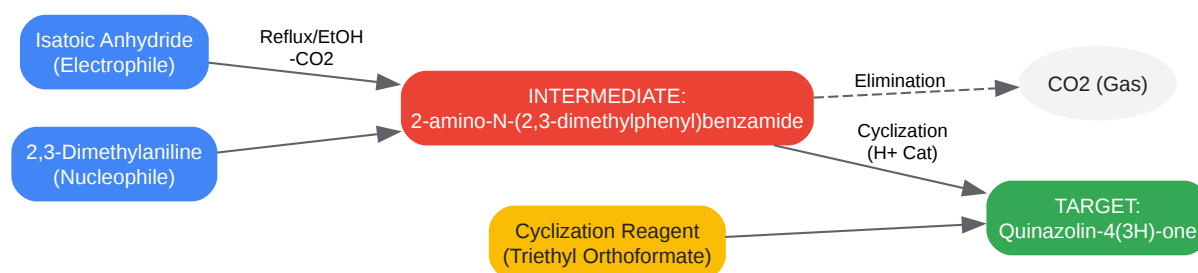
The conventional synthesis of benzamides involves the reaction of anthranilic acid with anilines using coupling agents. This method is often plagued by oligomerization and difficult purification.

Our Recommended Approach: Nucleophilic ring-opening of isatoic anhydride.

- **Why:** The reaction is driven by the release of CO₂, making it irreversible and highly atom-economical.
- **Selectivity:** The anhydride carbonyl is highly electrophilic, ensuring rapid reaction with the aniline nucleophile (2,3-dimethylaniline) without protecting the primary amine on the anthranilate core.

Reaction Pathway Diagram

The following diagram illustrates the workflow from raw materials to the final quinazolinone scaffold.



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Figure 1: Synthetic workflow for the generation of the benzamide intermediate and its conversion to the quinazolinone pharmacophore.

Experimental Protocols

Protocol A: Synthesis of 2-amino-N-(2,3-dimethylphenyl)benzamide

Objective: Isolate high-purity intermediate without column chromatography.

Materials:

- Isatoic Anhydride (1.0 eq)
- 2,3-Dimethylaniline (1.05 eq)
- Ethanol (Absolute) or 1,4-Dioxane
- Reflux condenser, magnetic stirrer

Step-by-Step Procedure:

- Preparation: In a 250 mL round-bottom flask, suspend Isatoic Anhydride (1.63 g, 10 mmol) in 30 mL of absolute ethanol.
- Addition: Add 2,3-Dimethylaniline (1.27 g, 10.5 mmol) dropwise to the suspension at room temperature.
 - Note: A slight excess of aniline ensures complete consumption of the anhydride.
- Reaction: Heat the mixture to reflux (approx. 78°C).
 - Observation: Evolution of CO₂ gas will be observed (bubbling). The suspension will gradually clarify as the anhydride is consumed and the product forms.
 - Duration: Reflux for 2–3 hours. Monitor by TLC (System: Hexane:EtOAc 3:1).
- Workup: Allow the reaction mixture to cool to room temperature.
 - Crystallization:^{[1][2]} Pour the reaction mixture into 100 mL of ice-cold water with vigorous stirring. The product should precipitate as a white to off-white solid.
- Purification: Filter the solid under vacuum. Wash the cake with cold 10% ethanol/water (2 x 10 mL) to remove unreacted aniline.
- Drying: Dry in a vacuum oven at 50°C for 4 hours.

Expected Yield: 85–92% Appearance: White crystalline solid.

Protocol B: Cyclization to 3-(2,3-dimethylphenyl)quinazolin-4(3H)-one

Objective: Close the pyrimidine ring to form the bioactive core.

Materials:

- **2-amino-N-(2,3-dimethylphenyl)benzamide** (from Protocol A)
- Triethyl Orthoformate (TEOF) - Acts as both C1 synthon and solvent
- Catalytic p-Toluenesulfonic acid (pTSA)

Step-by-Step Procedure:

- Setup: In a 50 mL flask, place Intermediate (2.40 g, 10 mmol).
- Reagent Addition: Add Triethyl Orthoformate (10 mL) and pTSA (0.1 g).
- Reaction: Reflux at 140°C for 4–6 hours.
 - Mechanism:[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The amine condenses with TEOF to form an imidate, which undergoes intramolecular cyclization with the amide nitrogen.
- Isolation: Cool the mixture. Excess TEOF can be removed via rotary evaporation.
- Recrystallization: Recrystallize the crude residue from Ethanol/DMF to yield the pure quinazolinone.

Analytical Characterization Data

To ensure the integrity of the intermediate before proceeding to cyclization, compare your isolated product against these standard parameters.

Parameter	Specification / Range	Structural Assignment
Physical State	White/Off-white Crystalline Solid	N/A
Melting Point	158°C – 162°C	Consistent with benzanilides
IR (ATR)	3450, 3350 cm ⁻¹	Primary Amine (-NH ₂) Stretching
IR (ATR)	1645 cm ⁻¹	Amide Carbonyl (C=O)
¹ H NMR (DMSO-d ₆)	δ 2.15 (s, 3H), 2.28 (s, 3H)	Methyl groups on the 2,3-xylyl ring
¹ H NMR (DMSO-d ₆)	δ 6.30 (s, 2H, exchangeable)	Primary amine (-NH ₂) protons
¹ H NMR (DMSO-d ₆)	δ 9.80 (s, 1H, exchangeable)	Amide (-NH-) proton

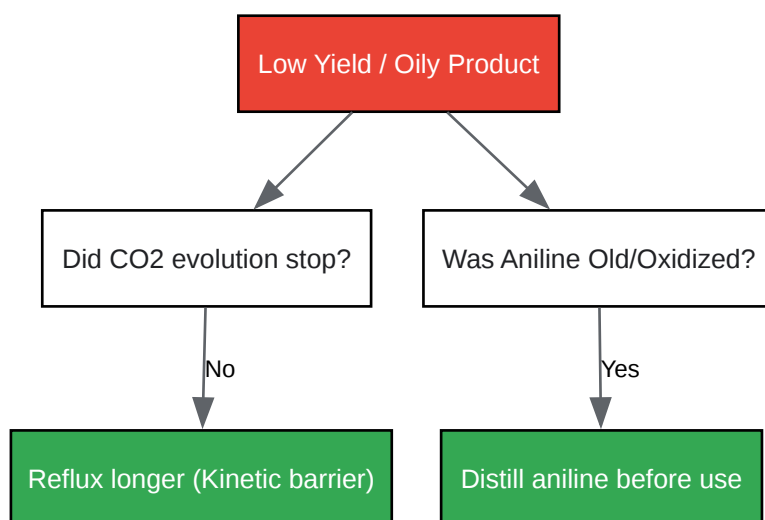
Mechanistic Insight & Troubleshooting

The Intramolecular Hydrogen Bond

The intermediate exhibits a characteristic intramolecular hydrogen bond between the amide carbonyl oxygen and the primary amine hydrogen.

- Impact: This locks the conformation, making the amide proton (δ 9.80) significantly deshielded in NMR.
- Troubleshooting: If the Amide NH signal is shifted upfield (< 9.0 ppm), suspect disruption of this bond (e.g., wet solvent) or incorrect regiochemistry.

Common Failure Modes



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Figure 2: Decision tree for troubleshooting low yields in the isatoic anhydride ring-opening reaction.

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